

comparing the success rates of different NIH grant mechanisms

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A Comparative Guide to NIH Grant Success Rates

For researchers, scientists, and drug development professionals navigating the competitive landscape of NIH funding, understanding the success rates of different grant mechanisms is crucial for strategic career planning and proposal submission. This guide provides an objective comparison of the success rates of prominent NIH grant mechanisms, supported by recent data, and outlines the methodology behind these figures.

Understanding NIH Success Rates

The NIH calculates success rates as the percentage of reviewed grant applications that receive funding in a given fiscal year.^{[1][2][3]} This calculation includes applications that are peer-reviewed and either scored or unscored. The success rate is determined by dividing the number of competing applications funded by the sum of the total number of competing applications reviewed and any funded carryovers from previous years.^{[1][2]} It's important to note that applications with one or more amendments in the same fiscal year are counted only once.^[1]

The funding decisions are ultimately made by the Directors of the NIH Institutes and Centers (ICs), who consider the peer review outcomes, strategic priorities of the IC, and the overall budget.^[4]

Success Rates by Grant Mechanism: A Comparative Analysis

The following table summarizes the success rates for several key NIH grant mechanisms based on the most recently available data. These rates can fluctuate annually based on the number of applications and the NIH budget.

Grant Mechanism	Description	Fiscal Year	Number of Applications Reviewed	Number of Awards	Success Rate (%)
R01 (Research Project Grant)	The oldest and most prestigious grant mechanism, providing support for mature research projects. Can be investigator-initiated or in response to a specific funding opportunity.	2023	33,027	6,948	21.0%
R21 (Exploratory/Developmental Research Grant)	Supports exploratory and developmental research projects by providing support for the early and conceptual stages of a project. These grants are typically for a shorter duration and	2023	11,577	1,847	15.9%

	smaller budget than R01s.					
K99/R00 (NIH Pathway to Independence Award)	A two-phased award to facilitate a timely transition of outstanding postdoctoral researchers from mentored research positions to independent, tenure-track or equivalent faculty positions.	2023	1,189	355	29.9%	

Data sourced from the NIH Data Book.

K99/R00 Success Rates by NIH Institute (Fiscal Year 2023)

Success rates for the K99/R00 award can vary significantly between different NIH Institutes and Centers, reflecting their specific research priorities and budgets.

NIH Institute/Center (IC)	Number of Applications Reviewed	Number of Applications Awarded	Success Rate (%)
National Cancer Institute (NCI)	277	45	16.2%
National Heart, Lung, and Blood Institute (NHLBI)	167	47	28.1%
National Institute of Dental and Craniofacial Research (NIDCR)	27	9	33.3%
National Institute of Diabetes and Digestive and Kidney Diseases (NIDDK)	68	14	20.6%
National Institute of Neurological Disorders and Stroke (NINDS)	166	35	21.1%
National Institute of Allergy and Infectious Diseases (NIAID)	97	13	13.4%
National Eye Institute (NEI)	Not specified	Not specified	43.6%
National Institute of Environmental Health Sciences (NIEHS)	Not specified	Not specified	26.2%
National Institute of Arthritis and Musculoskeletal and	Not specified	Not specified	45.8%

Skin Diseases
(NIAMS)

National Institute on Drug Abuse (NIDA)	Not specified	Not specified	23.4%
National Institute on Alcohol Abuse and Alcoholism (NIAAA)	Not specified	Not specified	60.0%
National Institute of Biomedical Imaging and Bioengineering (NIBIB)	Not specified	Not specified	46.7%
National Center for Complementary and Integrative Health (NCCIH)	Not specified	Not specified	16.7%

Data sourced from a report by the Gulf Coast Consortia, referencing the NIH Reporter.^[5]

Experimental Protocols: Calculation of Success Rates

The methodology for calculating NIH grant success rates is a standardized process:

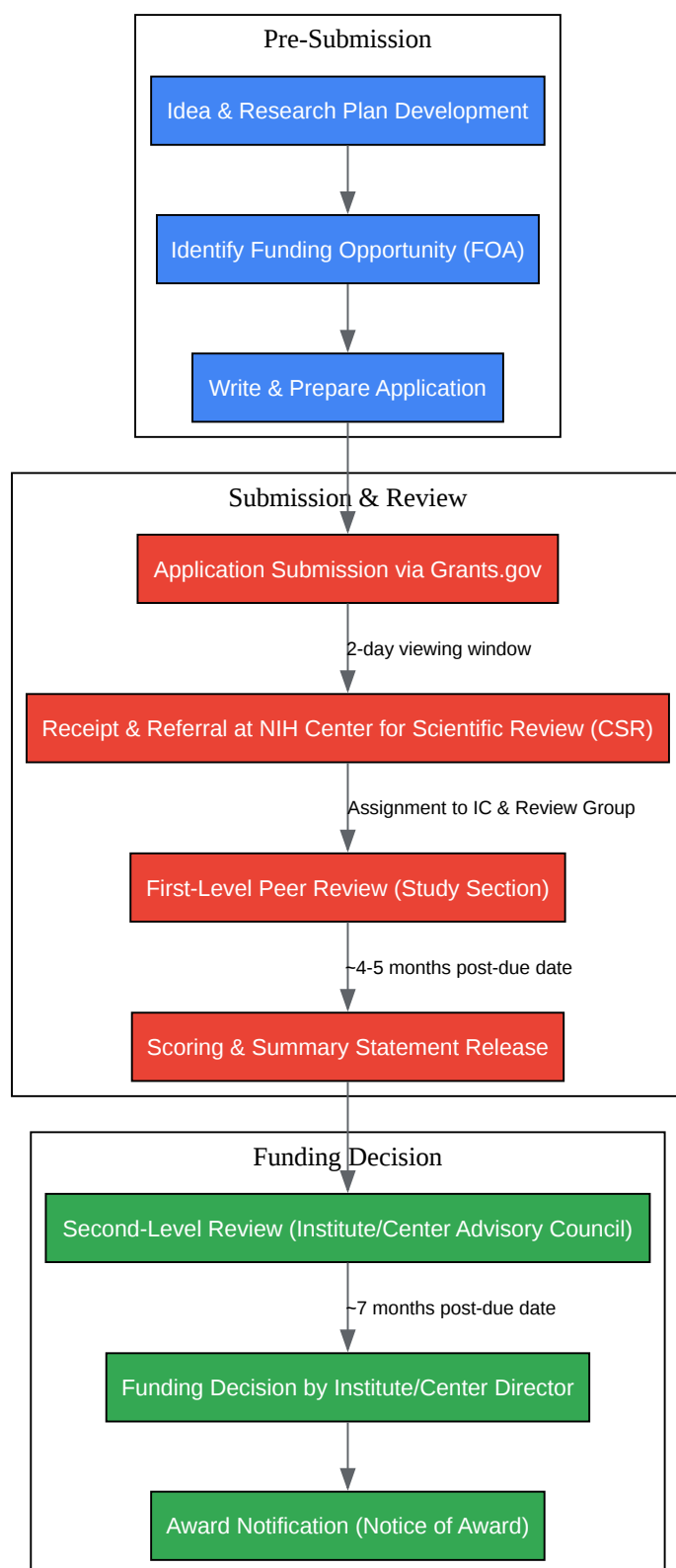
- **Application Pool:** The process begins with the total number of competing grant applications that undergo peer review by an Initial Review Group within a fiscal year.^{[1][2]} This includes both new and revised applications.
- **Exclusions:** Applications that are withdrawn by the applicant before review or are administratively withdrawn by the NIH are not included in the calculation.^{[1][2]}
- **Funding Count:** The number of applications that are awarded funding within that same fiscal year is determined.

- Carryovers: In some instances, applications reviewed in one fiscal year may be funded in the subsequent fiscal year. These "funded carryovers" are included in the numerator (awards) of the success rate calculation for the year they are funded.^{[1][2]}
- Calculation: The success rate is calculated using the following formula:

Success Rate = (Number of Competing Applications Funded) / (Total Number of Competing Applications Reviewed + Number of Funded Carryovers)

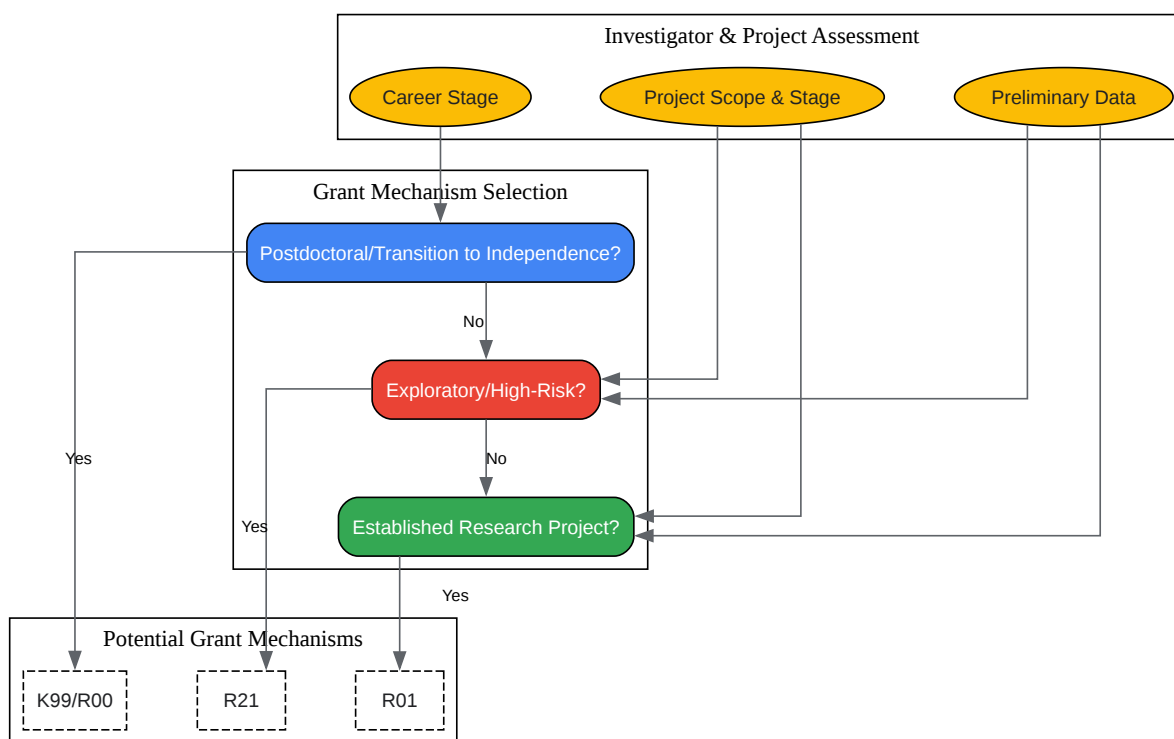
Visualizing the NIH Grant Process and Decision-Making

To further aid in understanding the context of these success rates, the following diagrams illustrate the typical NIH grant review process and a logical workflow for selecting an appropriate grant mechanism.



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A flowchart of the NIH grant review process.



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A logical workflow for selecting an NIH grant mechanism.

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